

In Vitro Characterization of Velmupressin Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Velmupressin acetate*

CAS No.: *1647120-04-4*

Cat. No.: *B612725*

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Abstract

Velmupressin acetate is a synthetic peptide and a potent, selective agonist of the vasopressin V2 receptor. As a key regulator of water homeostasis, the V2 receptor is a significant therapeutic target. This technical guide provides a comprehensive overview of the in vitro pharmacological characterization of **Velmupressin acetate**. It includes a summary of its functional potency at vasopressin receptor subtypes, detailed experimental protocols for its characterization, and visualizations of its signaling pathway and the experimental workflow. This document is intended to serve as a resource for researchers in pharmacology and drug development investigating the therapeutic potential of selective V2 receptor agonists.

Introduction

Velmupressin acetate is a novel peptidic compound identified as a potent and selective agonist for the vasopressin V2 receptor (V2R).^{[1][2]} The V2 receptor, a G-protein coupled receptor (GPCR), is primarily expressed in the renal collecting ducts and plays a crucial role in regulating water reabsorption, making it a key target for conditions such as diabetes insipidus

and nocturia.[2] The selectivity and short-acting nature of **Velmupressin acetate** suggest its potential as a therapeutic agent with a favorable pharmacological profile.[1][2] This guide details the in vitro methods used to characterize the binding and functional activity of **Velmupressin acetate**, providing a framework for its evaluation.

Quantitative Pharmacological Data

The in vitro activity of **Velmupressin acetate** has been determined through functional assays assessing its potency at human and rat vasopressin receptors. The data, summarized from the primary literature, highlights its high potency for the V2 receptor and significant selectivity over the V1b receptor.

Table 1: In Vitro Functional Potency of **Velmupressin Acetate**

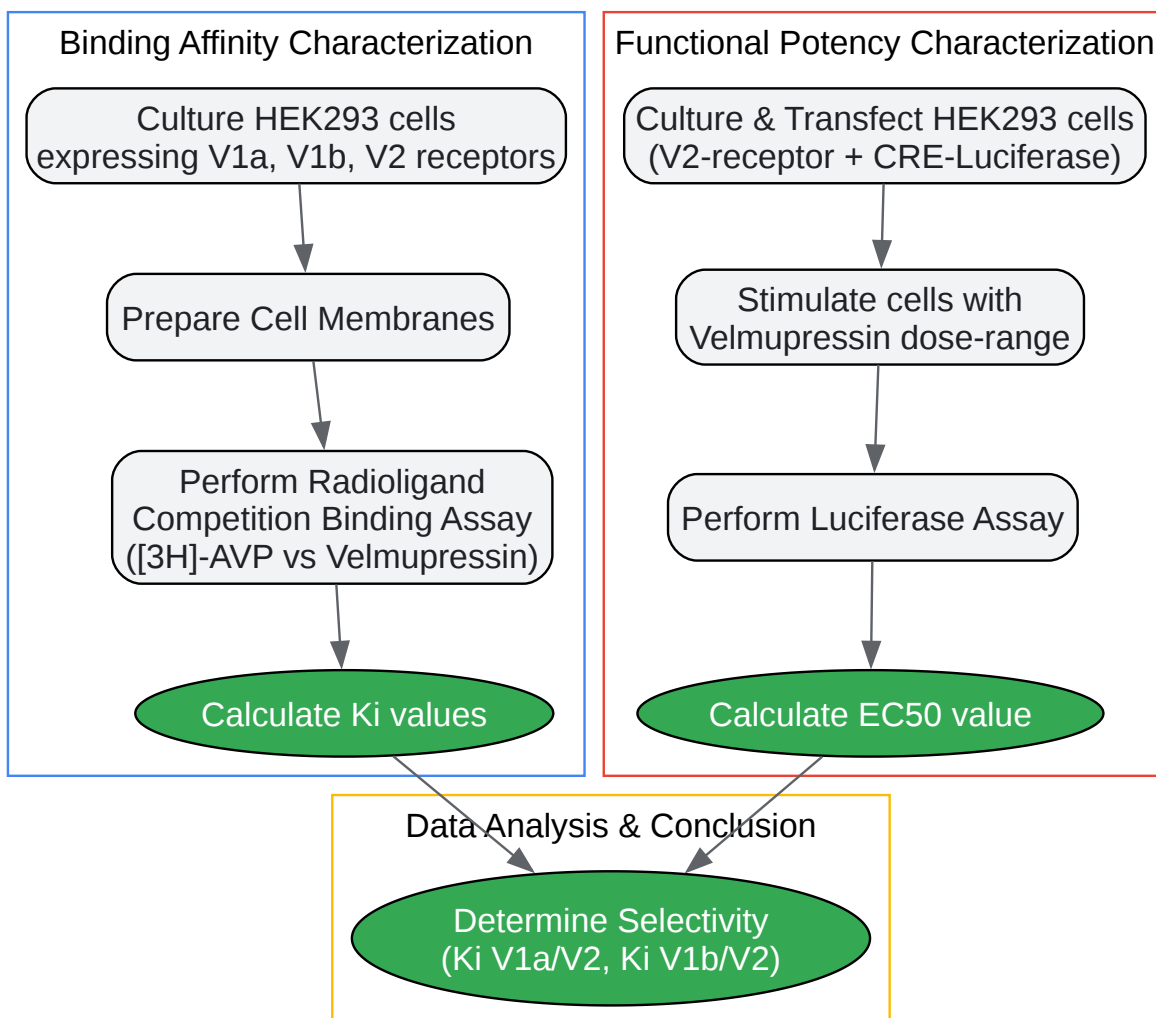
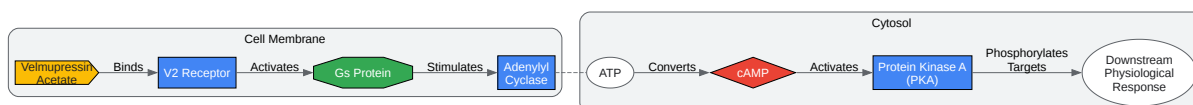
Receptor	Species	Assay Type	Parameter	Value (nM)	Reference
V2	Human	Functional Agonism	EC50	0.07	[1]
V2	Rat	Functional Agonism	EC50	0.02	[1]
V1b	Human	Functional Agonism	EC50	110	[1]

Note: Binding affinity data (K_i) and functional data for the V1a receptor were not available in the reviewed literature.

Signaling Pathway

Velmupressin acetate exerts its effects by activating the canonical Gs protein-coupled signaling pathway downstream of the V2 receptor. Upon binding of **Velmupressin acetate**, the V2 receptor undergoes a conformational change, leading to the activation of the associated Gs protein. The activated G_s subunit then stimulates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets,

ultimately leading to the physiological response of increased water permeability in renal collecting duct cells.



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References

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- [2. Discovery of Potent, Selective, and Short-Acting Peptidic V2 Receptor Agonists - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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